

Personal protective equipment for handling ERD03

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Compound of Interest

Compound Name: ERD03

Cat. No.: B15560101

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Essential Safety and Handling Guide for ERD03

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the research compound **ERD03**. It includes operational procedures, personal protective equipment (PPE) guidelines, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information and Hazards

ERD03 is a small molecule EXOSC3-RNA disrupting (ERD) compound. It is utilized in research to model Pontocerebellar Hypoplasia Type 1B (PCH1B) by specifically binding to EXOSC3. According to the Safety Data Sheet (SDS) provided by ChemScene, **ERD03** is classified as not a hazardous substance or mixture. However, as a standard laboratory practice, it is recommended to handle all chemical compounds with care.

Key Data:

Property	Value	Reference
Chemical Name	ERD03 (EXOSC3-RNA disrupting compound 3)	ChemScene
CAS Number	1377897-01-2	ChemScene
Hazard Classification	Not a hazardous substance or mixture	ChemScene
Primary Research Use	Disruption of EXOSC3-RNA interaction	François-Moutal et al., 2018

Personal Protective Equipment (PPE)

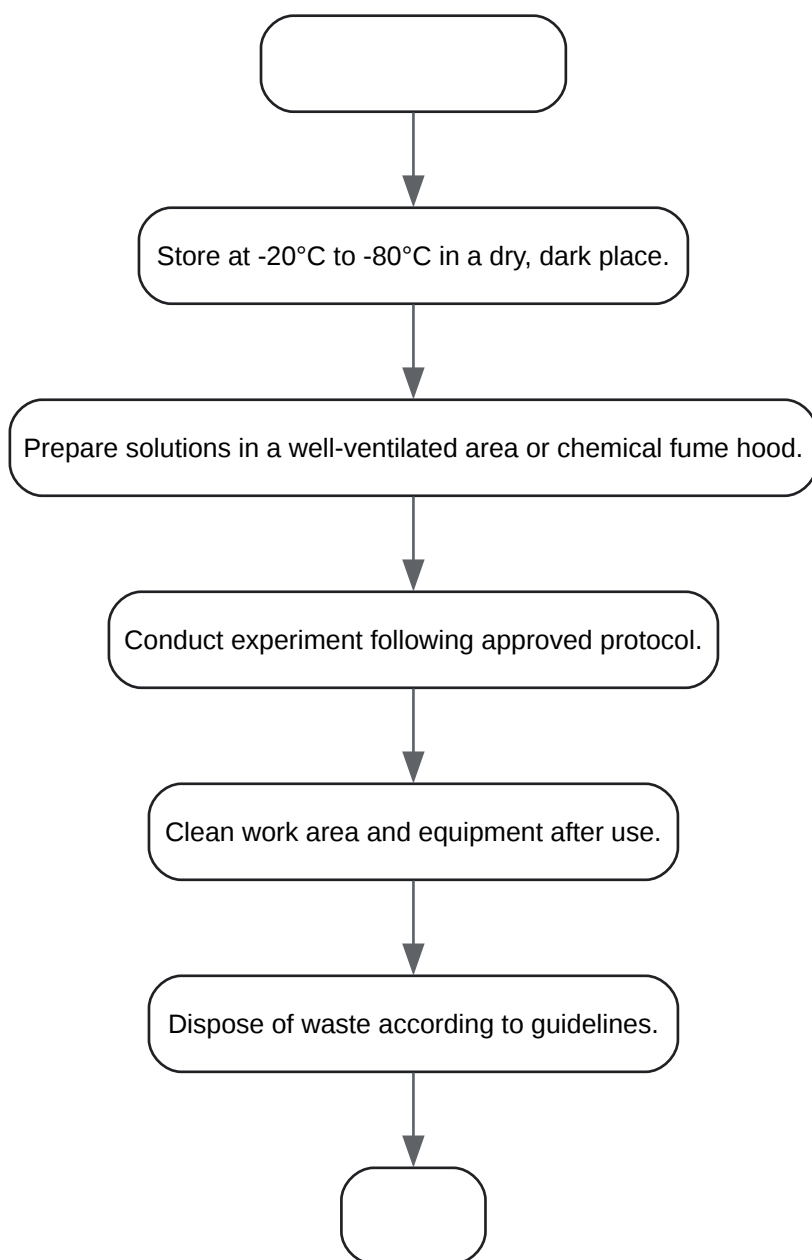
Although **ERD03** is not classified as hazardous, adherence to standard laboratory PPE protocols is mandatory to minimize any potential risk.

PPE Item	Specification	Rationale
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from accidental splashes.
Hand Protection	Standard nitrile or latex laboratory gloves.	Prevents direct skin contact.
Body Protection	A standard laboratory coat.	Protects clothing and skin from spills.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **ERD03** and ensuring a safe laboratory environment.

Workflow for Handling **ERD03**:



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Caption: Standard workflow for handling **ERD03** in a laboratory setting.

Storage:

- Upon receipt, store **ERD03** in a tightly sealed container in a cool, dry, and dark place.
- For long-term storage, temperatures between -20°C and -80°C are recommended to ensure stability.

Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Use appropriate solvents as specified in the experimental protocol.

Disposal Plan

As **ERD03** is a non-hazardous compound, disposal should follow standard laboratory procedures for non-hazardous chemical waste.

Waste Type	Disposal Procedure
Solid ERD03 Waste	Collect in a designated, sealed, and clearly labeled container for non-hazardous solid chemical waste.
Liquid ERD03 Waste	Consult local institutional guidelines. Typically, small quantities of non-hazardous aqueous solutions may be permissible for drain disposal with copious amounts of water, but this must be confirmed with your institution's Environmental Health and Safety (EHS) department. Organic solvent solutions should be collected in a designated, sealed, and labeled container for non-hazardous liquid waste.
Contaminated Materials	Items such as pipette tips, gloves, and paper towels that have come into contact with ERD03 should be disposed of in the appropriate solid waste stream as per institutional guidelines.

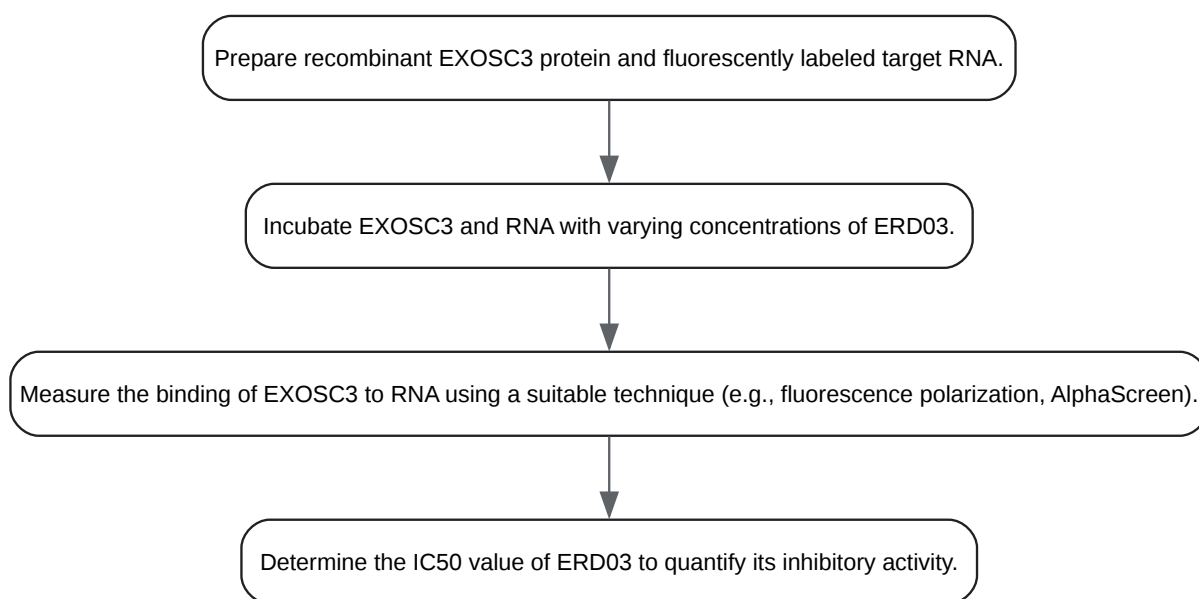
Experimental Protocols

ERD03 is primarily used to study the disruption of the EXOSC3-RNA interaction. Below are outlines of key experimental protocols.

EXOSC3-RNA Disruption Assay (General Protocol)

This assay is designed to measure the ability of **ERD03** to inhibit the binding of EXOSC3 to its target RNA.

Workflow for EXOSC3-RNA Disruption Assay:



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Caption: General workflow for an EXOSC3-RNA disruption assay.

Methodology:

- Reagents: Purified recombinant EXOSC3 protein, fluorescently labeled target RNA sequence, **ERD03** stock solution, and assay buffer.
- Procedure: a. In a multi-well plate, add a constant concentration of EXOSC3 and fluorescently labeled RNA to each well. b. Add a serial dilution of **ERD03** to the wells. Include control wells with no **ERD03**. c. Incubate the plate at room temperature for a specified time

to allow the binding reaction to reach equilibrium. d. Measure the fluorescence polarization or other signal indicative of binding.

- Data Analysis: Plot the signal against the logarithm of the **ERD03** concentration and fit the data to a dose-response curve to determine the IC50 value.

Zebrafish Pontocerebellar Hypoplasia Type 1B (PCH1B) Model

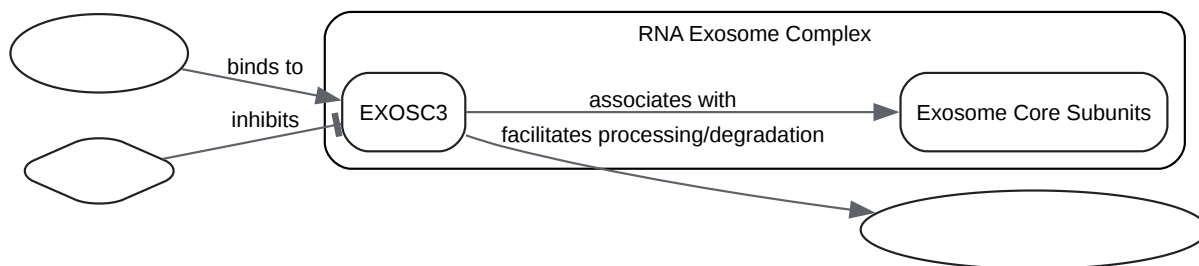
This in vivo model is used to assess the phenotypic effects of **ERD03** on embryonic development.

Methodology:

- Zebrafish Husbandry: Maintain wild-type zebrafish according to standard protocols.
- Embryo Collection: Collect freshly fertilized embryos and maintain them in E3 embryo medium.
- **ERD03** Treatment: a. At a specific developmental stage (e.g., 4-6 hours post-fertilization), transfer embryos to a multi-well plate. b. Replace the E3 medium with fresh medium containing the desired concentration of **ERD03** (a typical concentration used in research is 50 μ M). Include a vehicle control group (e.g., DMSO). c. Incubate the embryos at 28.5°C for a specified period (e.g., up to 5 days post-fertilization).
- Phenotypic Analysis: a. At various time points, observe the embryos under a stereomicroscope. b. Assess for developmental abnormalities characteristic of the PCH1B phenotype, such as reduced cerebellum size and abnormal spinal curvature. c. Quantify the observed phenotypes.

Signaling Pathway

ERD03 acts by disrupting the interaction between EXOSC3 and RNA. EXOSC3 is a component of the RNA exosome complex, which is essential for RNA processing and degradation.



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Caption: Mechanism of action of **ERD03** in the context of the RNA exosome.

By inhibiting the binding of RNA to EXOSC3, **ERD03** disrupts the normal function of the RNA exosome, leading to the accumulation of unprocessed or undegraded RNA, which in a developmental context, can result in phenotypes similar to those observed in PCH1B.

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